

Carbutamide-d9: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: Carbutamide-d9

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This in-depth technical guide provides essential safety data and handling precautions for **Carbutamide-d9** (CAS No: 1246820-50-7). As a deuterated analog of the first-generation sulfonylurea, Carbutamide, this isotopically labeled compound is primarily utilized in metabolic studies, pharmacokinetic research, and as an internal standard in mass spectrometry analyses. [1] While specific safety data for **Carbutamide-d9** is limited, the following information is based on the well-documented profile of its parent compound, Carbutamide, and established best practices for handling isotopically labeled research chemicals. Deuteration is not expected to fundamentally alter the primary chemical properties or toxicological profile.[1]

Chemical and Physical Properties

A clear understanding of the physical and chemical properties of **Carbutamide-d9** is fundamental for its safe handling and use in experimental settings. The following table summarizes key quantitative data for both **Carbutamide-d9** and its parent compound, Carbutamide.

Property	Carbutamide-d9	Carbutamide	Data Source(s)
CAS Number	1246820-50-7	339-43-5	[2]
Molecular Formula	C ₁₁ H ₈ D ₉ N ₃ O ₃ S	C ₁₁ H ₁₇ N ₃ O ₃ S	[2][3]
Molecular Weight	280.39 g/mol	271.34 g/mol	[3]
Appearance	Solid	Crystalline Solid	[4]
Solubility	Soluble in DMSO and Dimethyl Formamide	Soluble in DMSO (~12 mg/ml) and Dimethyl Formamide (~11 mg/ml). Slightly soluble in ethanol. Solubility in PBS (pH 7.2) is approximately 0.3 mg/ml.	[4]
Storage Temperature	-20°C	-20°C	[4]

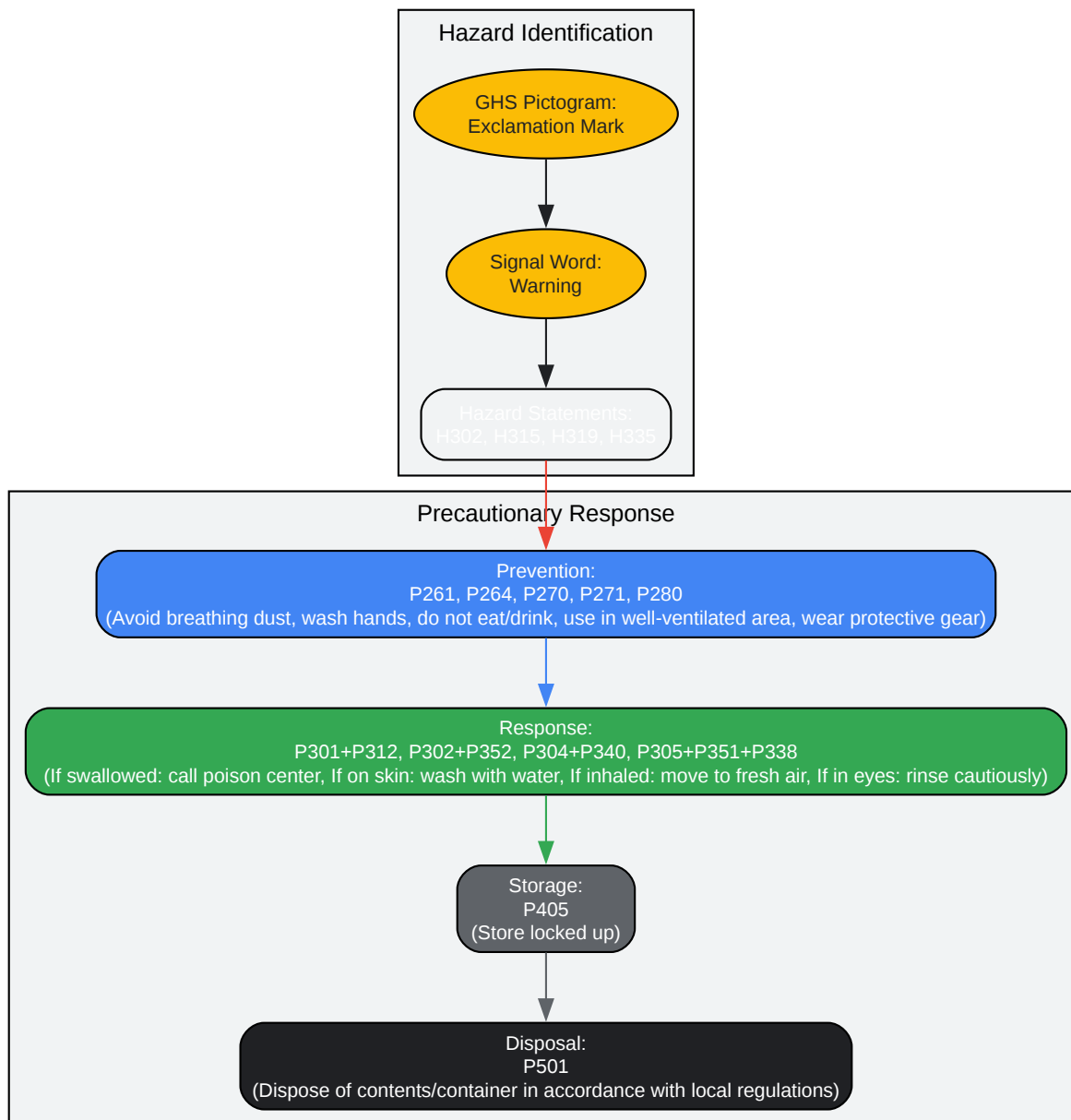
Hazard Identification and Classification

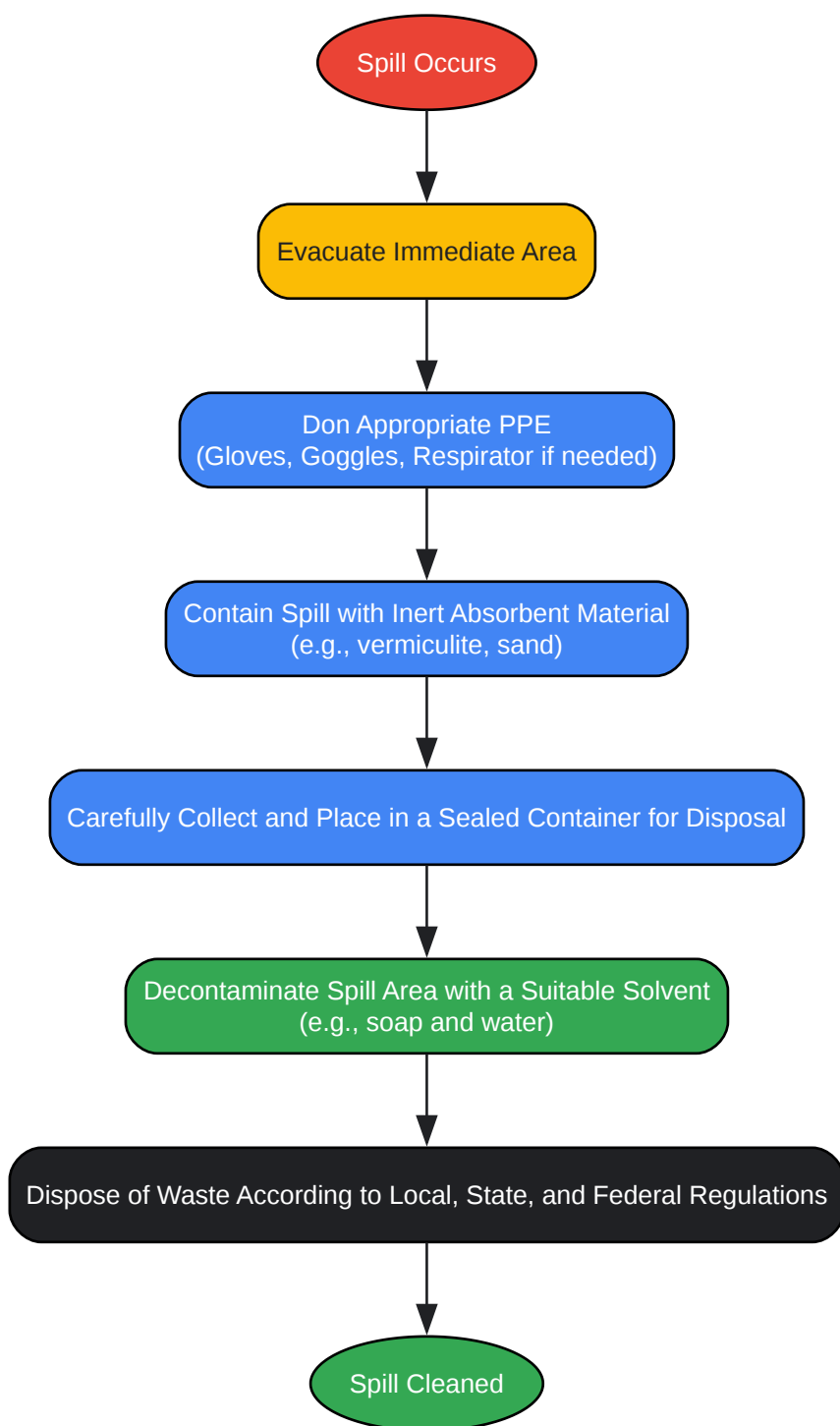
Carbutamide is classified under the Globally Harmonized System (GHS) with the following hazard statements. Researchers should assume **Carbutamide-d9** carries similar hazards.

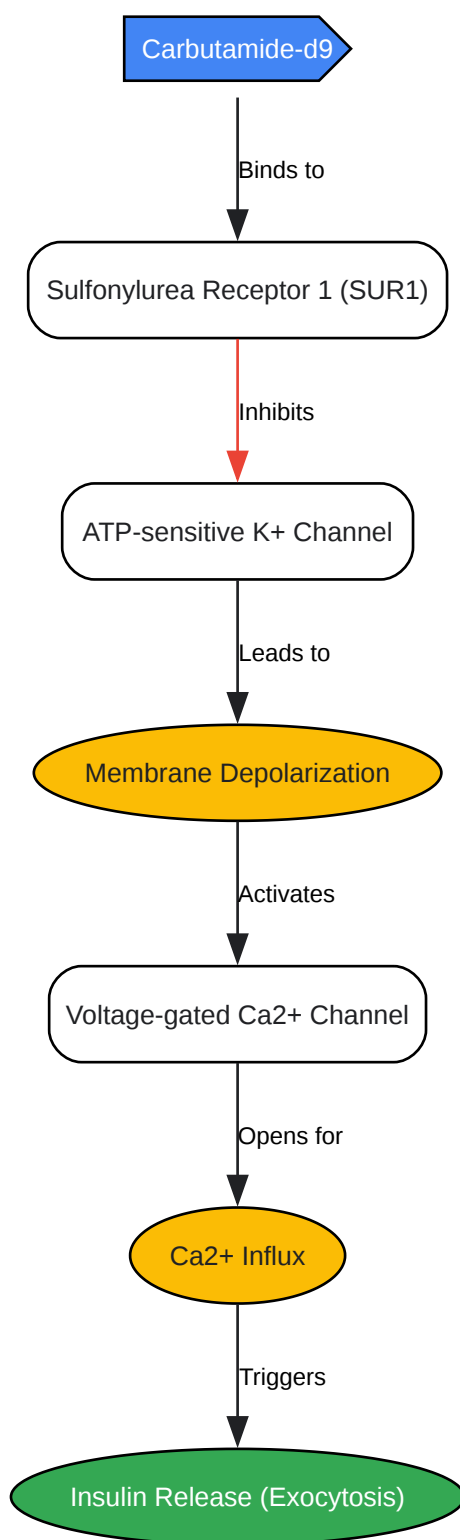
Hazard Class	GHS Classification	Hazard Statement
Acute Toxicity (Oral)	Category 4	H302: Harmful if swallowed
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Irritation	Category 2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory tract irritation)	H335: May cause respiratory irritation

Source:[5]

The logical workflow for hazard identification and subsequent response is crucial for maintaining a safe laboratory environment.







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